

# Fmoc-Glu-OH solubility in different organic solvents

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## Compound of Interest

Compound Name: Fmoc-Glu-OH

Cat. No.: B557473

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## An In-depth Technical Guide to the Solubility of Fmoc-Glu-OH in Organic Solvents

This technical guide provides a comprehensive overview of the solubility of N- $\alpha$ -Fmoc-L-glutamic acid (**Fmoc-Glu-OH**), a critical reagent in solid-phase peptide synthesis (SPPS). Understanding the solubility of this protected amino acid in various organic solvents is paramount for researchers, scientists, and professionals in drug development to ensure efficient and successful peptide synthesis. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visual workflows to aid in practical application.

## Quantitative Solubility Data

The solubility of Fmoc-L-glutamic acid has been systematically determined in a range of organic solvents at various temperatures. A key study utilized the static gravimetric method to measure the mole fraction solubility of Fmoc-L-glutamic acid in 14 different monosolvents at temperatures ranging from 283.15 K to 323.15 K<sup>[1][2]</sup>. The experimental data consistently show that the solubility of Fmoc-L-glutamic acid increases with rising temperature across all tested solvent systems<sup>[1][2]</sup>.

The following table summarizes the mole fraction solubility ( $x$ ) of Fmoc-L-glutamic acid in these solvents at three representative temperatures.

Table 1: Mole Fraction Solubility ( $x \times 10^3$ ) of Fmoc-L-Glutamic Acid in Various Organic Solvents at Different Temperatures

Solvent	283.15 K	303.15 K	323.15 K
Methanol	1.83	3.49	6.33
Ethanol	1.01	2.05	3.86
n-Propanol	0.69	1.48	2.94
Isopropanol	0.51	1.15	2.39
n-Butanol	0.49	1.10	2.29
n-Pentanol	0.35	0.84	1.82
Methyl Acetate	2.54	4.88	8.82
Ethyl Acetate	1.52	3.10	5.86
Propyl Acetate	1.08	2.29	4.49
Butyl Acetate	0.81	1.79	3.64
Dimethyl Carbonate	1.27	2.61	5.02
Acetone	3.91	7.32	12.98
2-Butanone	3.28	6.32	11.41
Acetonitrile	0.43	0.92	1.83

Data extracted from the Journal of Chemical & Engineering Data<sup>[1]</sup>.

## Qualitative and Supplier-Reported Solubility

In addition to the systematically measured data above, various chemical suppliers provide qualitative and semi-quantitative solubility information for **Fmoc-Glu-OH** and its derivatives in solvents commonly used for peptide synthesis.

- Dimethylformamide (DMF): While not included in the comprehensive study cited above, DMF is one of the most common solvents for SPPS. Fmoc-L-glutamic acid is generally considered soluble in DMF. For instance, a derivative, Fmoc-Glu(OtBu)-OH, is reported to be clearly soluble in DMF at a concentration of 25 mmole in 50 ml. Another supplier indicates an optical rotation measurement is taken with a concentration of C=1 in DMF, implying good solubility.

- Dimethyl Sulfoxide (DMSO): **Fmoc-Glu-OH** is highly soluble in DMSO. One supplier specifies a solubility of 100 mg/mL in DMSO, which may require sonication to achieve.
- Dichloromethane (DCM): Fmoc-L-glutamic acid is reported to be soluble in dichloromethane.
- Other Solvents: Chemical suppliers also list chloroform, ethyl acetate, and acetone as solvents in which Fmoc-L-glutamic acid is soluble. It is slightly soluble in water.

## Experimental Protocol: Determination of Solubility via Static Gravimetric Method

The following protocol outlines the steps for determining the solubility of **Fmoc-Glu-OH** in an organic solvent using the static gravimetric method, as described in the literature.

Objective: To determine the equilibrium solubility of **Fmoc-Glu-OH** in a given solvent at a specific temperature.

Materials:

- **Fmoc-Glu-OH** (solid)
- Selected organic solvent
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Analytical balance ( $\pm 0.1$  mg)
- Filtration system (e.g., syringe filter with a compatible membrane, 0.45  $\mu\text{m}$ )
- Drying oven

Procedure:

- Temperature Control: Set the thermostatic water bath to the desired experimental temperature. Circulate the water through the jacket of the glass vessel to maintain a constant temperature.

- **Sample Preparation:** Add an excess amount of solid **Fmoc-Glu-OH** to a known mass of the selected solvent in the jacketed glass vessel. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Stir the mixture vigorously using the magnetic stirrer for a sufficient time to reach solid-liquid equilibrium. A minimum of 24 hours is recommended to ensure saturation.
- **Phase Separation:** Stop the stirring and allow the undissolved solid to settle at the bottom of the vessel for at least 12 hours.
- **Sampling:** Carefully withdraw a known mass of the clear, saturated supernatant using a pre-weighed syringe fitted with a filter. The syringe should be pre-heated to the experimental temperature to prevent precipitation during sampling.
- **Solvent Evaporation:** Transfer the collected saturated solution to a pre-weighed container. Evaporate the solvent in a drying oven at a temperature that is sufficient to remove the solvent without decomposing the **Fmoc-Glu-OH**.
- **Mass Determination:** After complete evaporation of the solvent, weigh the container with the dried **Fmoc-Glu-OH** residue.
- **Calculation:** The mole fraction solubility (x) is calculated using the following formula:

$$x = (m_{\text{solute}} / M_{\text{solute}}) / [(m_{\text{solute}} / M_{\text{solute}}) + (m_{\text{solvent}} / M_{\text{solvent}})]$$

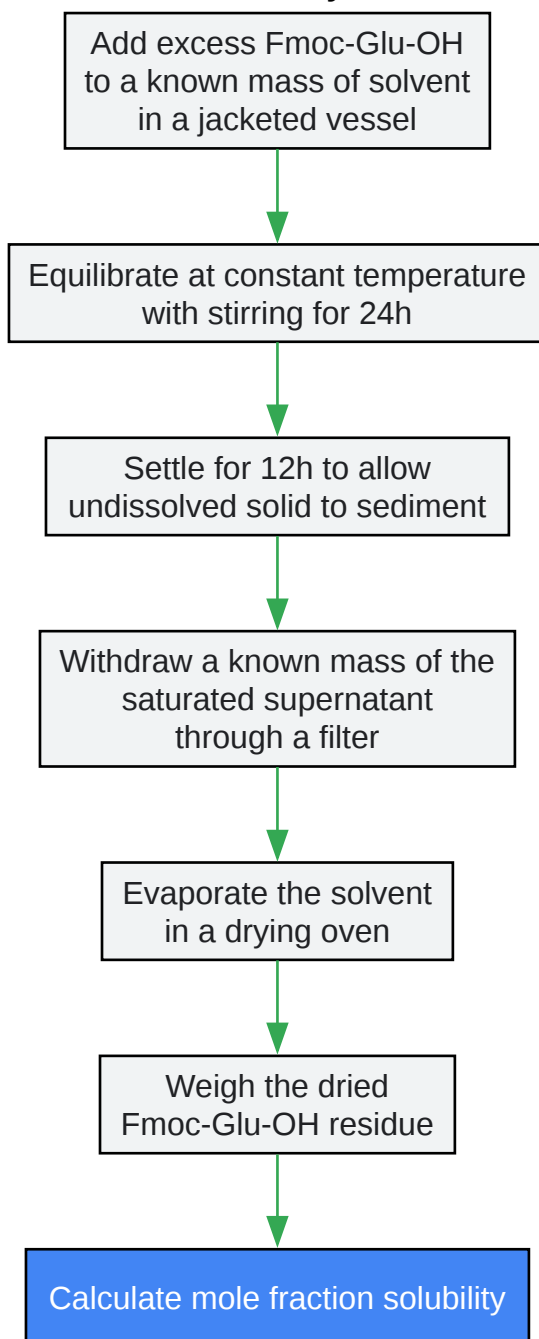
Where:

- $m_{\text{solute}}$  = mass of the dried **Fmoc-Glu-OH**
- $M_{\text{solute}}$  = molar mass of **Fmoc-Glu-OH** (369.37 g/mol )
- $m_{\text{solvent}}$  = mass of the solvent in the sampled solution
- $M_{\text{solvent}}$  = molar mass of the solvent

## Visualizations

To further clarify the experimental and practical workflows involving **Fmoc-Glu-OH**, the following diagrams are provided.

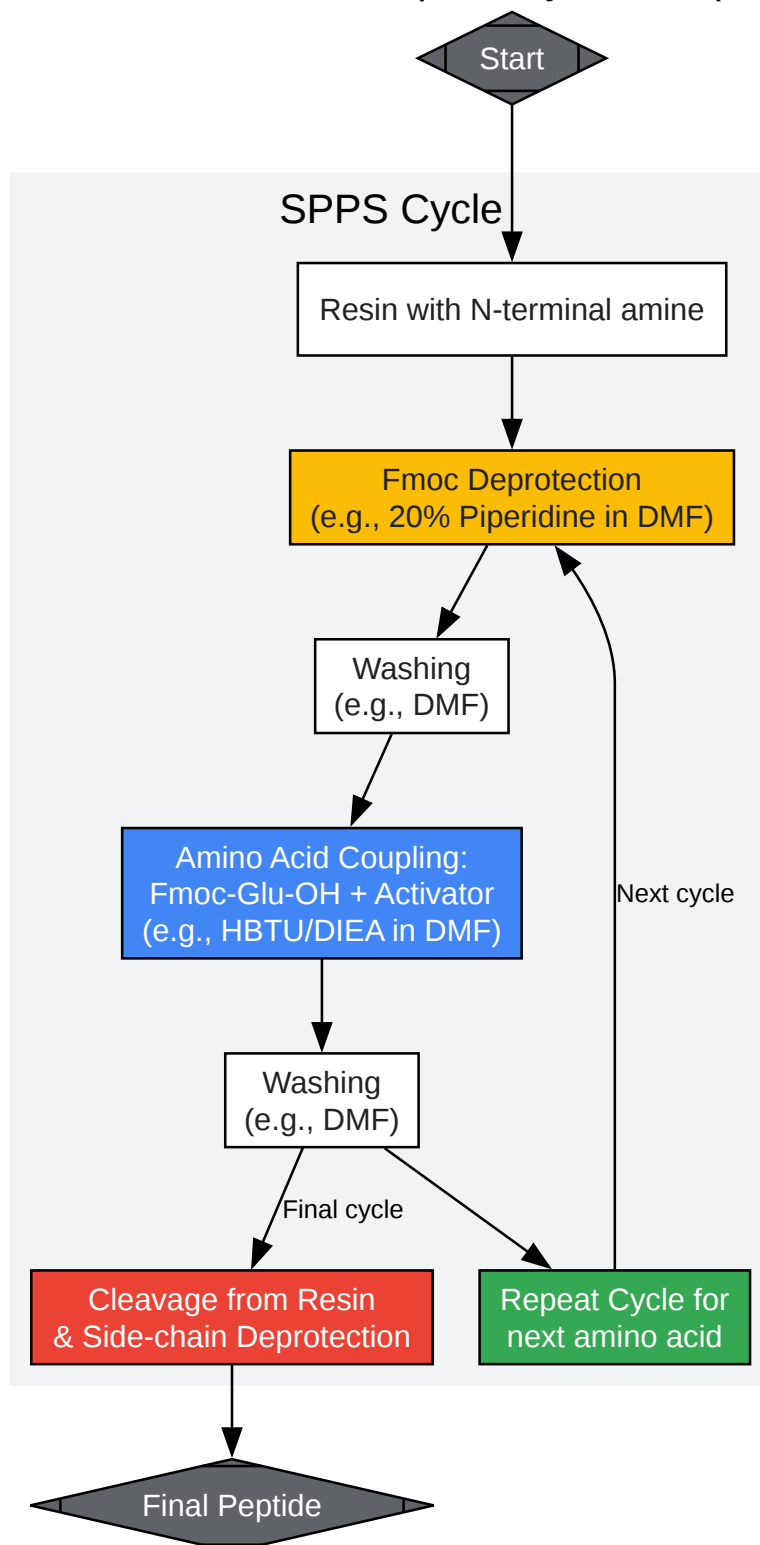
### Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **Fmoc-Glu-OH**.

## Fmoc-Glu-OH in Solid-Phase Peptide Synthesis (SPPS) Cycle



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Caption: Role of **Fmoc-Glu-OH** in a typical SPPS workflow.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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